

Precision Growth Regulation: Uniconazole Dosage & Application Protocols

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Compound of Interest

Compound Name: *Uniconazole*

Cat. No.: *B8804388*

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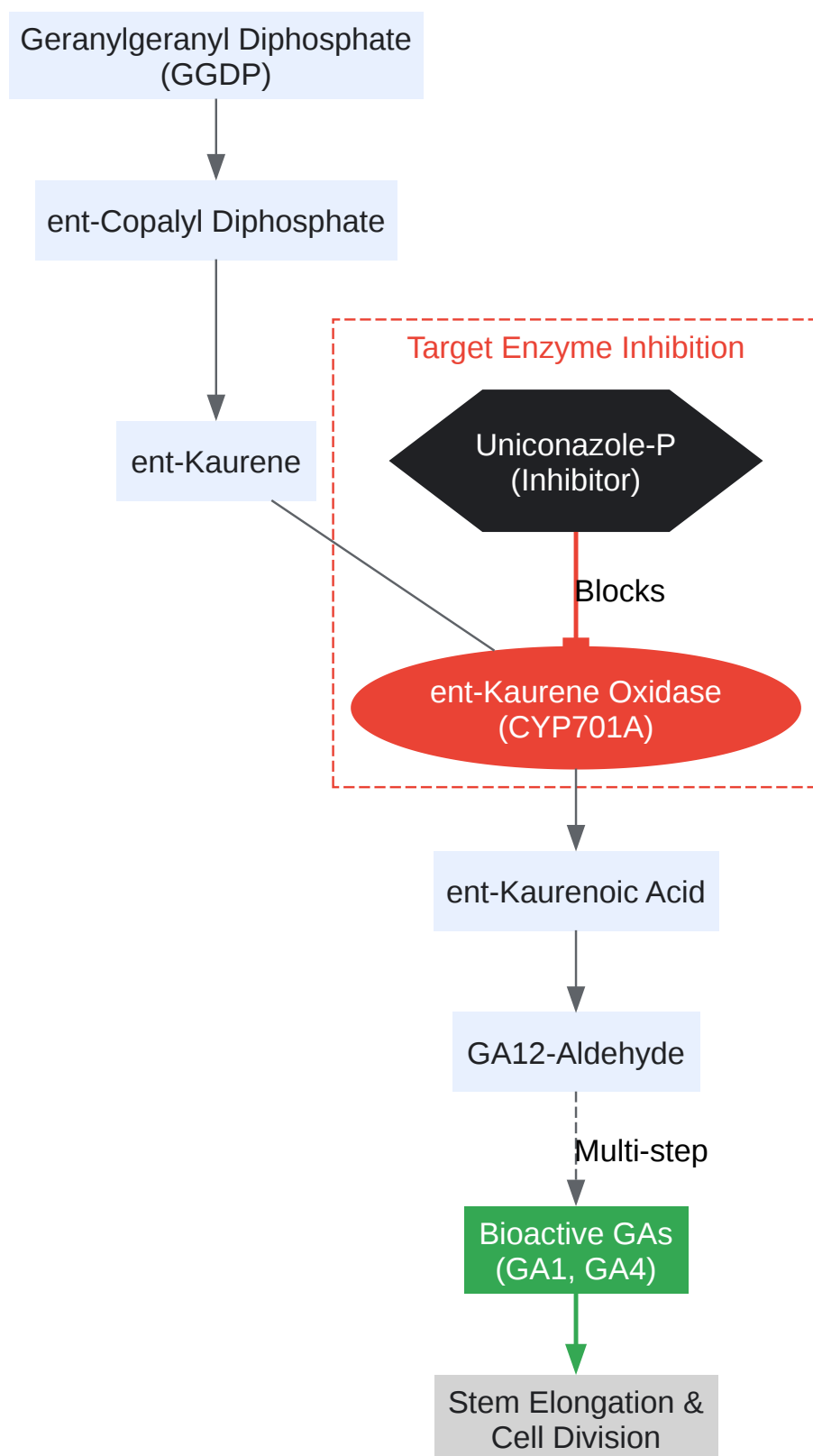
Introduction & Mechanistic Basis^{[1][2][3][4]}

Uniconazole-P (E-(+)-(S)-1-(4-chlorophenyl)-4,4-dimethyl-2-(1,2,4-triazol-1-yl)pent-1-en-3-ol) is a triazole-class plant growth retardant (PGR) distinguished by its high potency—approximately 6 to 10 times that of paclobutrazol. Its primary utility in ornamental horticulture is the reduction of internode elongation, resulting in compact, marketable plant architecture with enhanced chlorophyll density and drought tolerance.

Mechanism of Action: The CYP701A Blockade

Uniconazole functions as a specific inhibitor of ent-kaurene oxidase (CYP701A), a cytochrome P450 monooxygenase. By blocking the oxidation of ent-kaurene to ent-kaurenoic acid, it arrests the gibberellin (GA) biosynthetic pathway upstream of the bioactive GA1 and GA4 forms. Unlike ethephon, which releases ethylene, **uniconazole** structurally modulates the plant's hormonal balance without inducing senescence.

Figure 1: Gibberellin Biosynthesis Pathway & **Uniconazole** Inhibition Site



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Caption: **Uniconazole** inhibits ent-kaurene oxidase (CYP701A), preventing the synthesis of bioactive gibberellins required for stem elongation.

Quantitative Formulation & Dosage Logic

Commercial **uniconazole** formulations (e.g., Sumagic, Concise) are standardized at 0.055% active ingredient (a.i.). This equates to 550 mg/L (ppm) in the neat product. Precision in dilution is critical; a 10% error in volume can result in significant stunting due to the compound's high specific activity.

The Universal Dilution Protocol

To calculate the required volume of commercial product (

) for a desired final volume (

) and target concentration (

):

Note: The factor of 1000 is not needed if calculating directly from the 550 ppm constant.

Simplified:

.

Standard Dilution Table (Based on 0.055% Formulation)

Use this table for preparing 1 Liter of final solution.

Target Concentration (ppm)	Required Product (mL)	Water (mL)	Application Context
0.5 ppm	0.9 mL	999.1 mL	Sensitive plugs, Drench (Begonia)
1.0 ppm	1.8 mL	998.2 mL	Standard Drench, Liner Dip (Petunia)
2.0 ppm	3.6 mL	996.4 mL	Foliar Spray (Impatiens), Drench (Poinsettia)
5.0 ppm	9.1 mL	990.9 mL	Foliar Spray (Zonal Geranium)
10.0 ppm	18.2 mL	981.8 mL	Foliar Spray (Aggressive Perennials)
30.0 ppm	54.5 mL	945.5 mL	Woody Ornamentals / Hibiscus

Application Methodologies & Protocols

The efficacy of **Uniconazole** is dictated by the vector of entry. Stem tissue (xylem) is the primary translocation route.

Method A: Foliar Spray

Best for: Flexible height control during finishing.

- Critical Parameter: Volume. You must apply sufficient volume to wet the stems, not just the leaves. **Uniconazole** is poorly translocated from leaves to stems (phloem immobile).
- Protocol:
 - Target volume: 200–300 mL/m² (2–3 quarts/100 ft²).

- Apply during low-evaporation periods (early morning) to maximize drying time and absorption.
- Warning: Avoid "run-off" into the soil unless intended, as root uptake is far more potent than foliar uptake.

Method B: Substrate Drench

Best for: Uniformity and long-duration control.

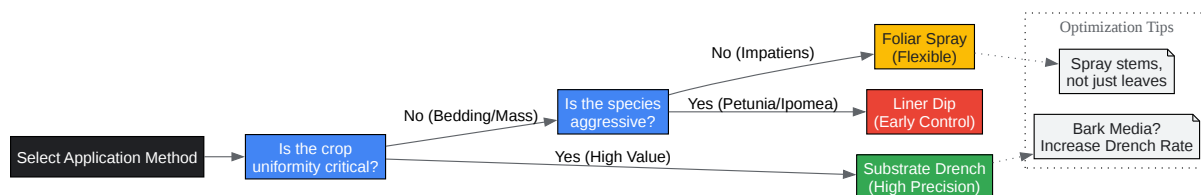
- Critical Parameter: Substrate Composition.[\[1\]](#)
- The Pine Bark Factor: Pine bark acts as a lipophilic sink, binding up to 25-40% of the active triazole molecule [\[1\]](#).
 - Correction: If growing in >30% pine bark media, increase drench dosage by 25–50%.
- Volume Guide:
 - 4-inch pot: 60 mL solution.
 - 6-inch pot: 120 mL solution.

Method C: Liner Dip (Root Soak)

Best for: High-volume propagation and aggressive species.

- Protocol:
 - Pre-moisten liners (do not dip dry plants; they will hyper-absorb).
 - Prepare solution (typically 0.5 – 2.0 ppm).
 - Immerse tray to soil line for 30 seconds to 2 minutes.
 - Allow to drain before transplanting.

Figure 2: Application Method Decision Matrix



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Caption: Decision matrix for selecting the optimal **uniconazole** application method based on crop value and vigor.

Experimental Protocol: Dose-Response Validation

Do not rely on generic label rates. Conduct a "Dose-Response Trial" for every new cultivar.

Experimental Design

- Objective: Determine
(Effective Dose for 50% height reduction) for Cultivar X.
- Sample Size: Minimum 10 plants per treatment group.
- Treatment Groups (Logarithmic Scale Recommended):
 - Control (Water + surfactant only)
 - 0.5 ppm[2]
 - 1.0 ppm
 - 2.0 ppm[3]
 - 4.0 ppm[3][4]

- 8.0 ppm

Workflow

- Preparation: Grow plants to "pinch" stage or established root system (2 weeks post-transplant).
- Standardization: Select plants of uniform height (5%). Discard outliers.
- Application: Apply treatments via Method A (Spray) or Method B (Drench).[5] Ensure environmental consistency (temp/humidity) during application.
- Data Collection (Weekly for 4-6 weeks):
 - Total Height (Soil line to apex).
 - Internode Length (Average of middle 3 internodes).
 - Canopy Diameter.
 - Days to Anthesis (Flowering delay is a common side effect of overdose).

Data Analysis

Plot Concentration (x-axis) vs. Height (y-axis).[3][6] The optimal commercial rate is typically the point where the curve begins to flatten (diminishing returns), often near 70-80% of control height, not the

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